

Proper Disposal of ML365: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: ML365

Cat. No.: B15586086

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Essential Safety and Logistical Information for the Disposal of the TASK-1 Potassium Channel Blocker **ML365** (CAS Number: 947914-18-3)

For researchers, scientists, and drug development professionals, the proper handling and disposal of specialized chemical reagents like **ML365** are paramount for ensuring a safe laboratory environment and maintaining regulatory compliance. This guide provides a procedural, step-by-step approach to the safe disposal of **ML365**, a selective TASK-1 potassium channel blocker.

Immediate Safety and Disposal Plan

When handling **ML365**, it is crucial to consult the Safety Data Sheet (SDS) provided by the supplier. While specific formulations may vary, the general safety protocols and disposal considerations are outlined below.

Personal Protective Equipment (PPE) and Handling

Before initiating any disposal procedures, ensure that appropriate personal protective equipment is worn. This includes, but is not limited to:

- Eye Protection: Safety glasses with side shields or goggles.
- Hand Protection: Compatible chemical-resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: A lab coat and, if necessary, additional protective clothing to prevent skin contact.

Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize the risk of inhalation.

Step-by-Step Disposal Protocol for ML365

The disposal of **ML365** and its containers must adhere to local, state, and federal regulations for hazardous waste. Do not dispose of **ML365** with household garbage or allow it to enter the sewage system.^[1]

- Waste Identification and Segregation:
 - Solid Waste: Unused or expired solid **ML365**, as well as any materials contaminated with the compound (e.g., weighing paper, pipette tips, gloves), should be collected in a designated and clearly labeled hazardous waste container.
 - Liquid Waste: Solutions containing **ML365** should be collected in a separate, sealed, and properly labeled container for liquid chemical waste. Avoid mixing with incompatible waste streams. The nature of the solvent will determine whether it is classified as halogenated or non-halogenated organic waste.
- Container Labeling:
 - All waste containers must be accurately labeled with the words "Hazardous Waste," the full chemical name (2-methoxy-N-[3-[(3-methylbenzoyl)amino]phenyl]-benzamide or **ML365**), the CAS number (947914-18-3), and an indication of the hazards (e.g., "Toxic," "Harmful").
- Storage of Waste:
 - Store waste containers in a designated, secure satellite accumulation area within the laboratory.

- Ensure containers are kept closed except when adding waste.
- Provide secondary containment for liquid waste to mitigate spills.
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor to arrange for the pickup and proper disposal of the hazardous waste.[2] Disposal must be conducted in accordance with all applicable official regulations.[1]

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative information for **ML365**.

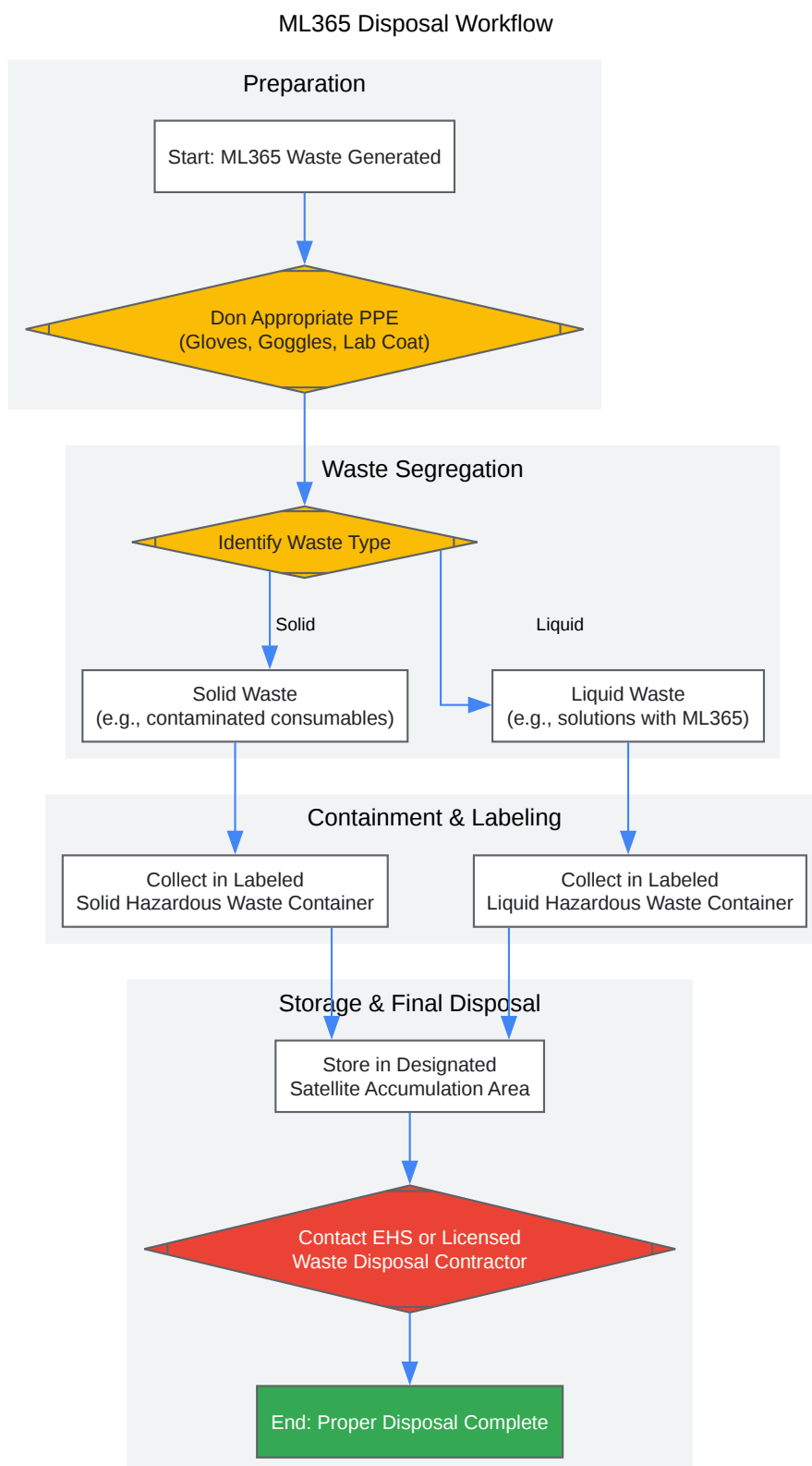
Property	Value	Source
CAS Number	947914-18-3	Cayman Chemical, Tocris Bioscience
Molecular Formula	C ₂₂ H ₂₀ N ₂ O ₃	Cayman Chemical, Tocris Bioscience
Molecular Weight	360.4 g/mol	Cayman Chemical, Tocris Bioscience
Solubility in DMSO	5 mg/mL	Cayman Chemical
Solubility in Ethanol	20 mg/mL	Cayman Chemical
Solubility in DMF	20 mg/mL	Cayman Chemical

Experimental Protocols

While this document focuses on disposal, the handling procedures outlined are based on standard laboratory protocols for working with potent, non-volatile small molecules. All experimental work involving **ML365** should be preceded by a thorough risk assessment and adherence to institution-specific safety protocols.

Visualizing the Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **ML365** in a laboratory setting.



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Caption: Logical workflow for the safe disposal of **ML365**.

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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. documents.tocris.com [documents.tocris.com]
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